physicochemical properties of Potassium 2,5-dichlorophenolate

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Compound of Interest		
Compound Name:	*Potassium 2,5-dichlorophenolate*	
CAS No.:	*68938-81-8*	
Cat. No.:	*B1264831*	Get Quote

An In-depth Technical Guide to the Physicochemical Properties of **Potassium 2,5-dichlorophenolate**

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Foreword

For researchers, scientists, and professionals in drug development, a thorough understanding of a chemical intermediate's properties is paramount. **Potassium 2,5-dichlorophenolate**, a key organohalogen compound, serves as a critical building block in organic synthesis and is a significant metabolite in environmental and toxicological studies. This guide provides a comprehensive exploration of its core physicochemical characteristics, synthesis, analytical validation, and handling protocols. The narrative is structured to deliver not just data, but the scientific rationale behind the experimental and analytical choices, ensuring a robust and applicable understanding for laboratory and development settings.

Chemical Identity and Structural Framework

Potassium 2,5-dichlorophenolate is the potassium salt of 2,5-dichlorophenol. Its identity is established through a set of unique identifiers that are critical for regulatory compliance, literature searches, and accurate experimental design. The parent phenol is a major metabolite of 1,4-dichlorobenzene, a compound historically used in pesticides and disinfectants, making this salt highly relevant in toxicology, environmental science, and biomonitoring research.[1][2]

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The structure consists of a benzene ring functionalized with two electron-withdrawing chlorine atoms at positions 2 and 5, and an oxygen atom bearing a negative charge, which is ionically bonded to a potassium cation (K^+). This ionic character significantly influences its solubility and reactivity compared to its parent phenol.

Table 1: Core Chemical Identifiers

Identifier	Value
Chemical Name	potassium;2,5-dichlorophenolate[1]
CAS Number	68938-81-8[1][3]
Molecular Formula	$C_6H_3Cl_2KO$[1]
Molecular Weight	201.09 g/mol [1][3]
Canonical SMILES	C1=CC(=C(C=C1Cl)[O-])Cl.[K+][1]
InChI Key	QQDAXBKAPINROG-UHFFFAOYSA-N[1]
Parent CAS	583-78-8 (2,5-Dichlorophenol)[1]

Synthesis Pathway and Methodologies

The synthesis of **Potassium 2,5-dichlorophenolate** is a straightforward acid-base reaction, yet achieving high purity and yield requires precise control over reaction conditions. The process hinges on the neutralization of its acidic precursor, 2,5-dichlorophenol, with a potassium base.

Synthesis of the Precursor: 2,5-Dichlorophenol

The common industrial route to 2,5-dichlorophenol involves a two-step process starting from 2,5-dichloroaniline:

- Diazotization: 2,5-dichloroaniline is treated with nitrosylsulfuric acid to form a diazonium salt.[1] This reaction is typically performed at low temperatures to ensure the stability of the diazonium intermediate.

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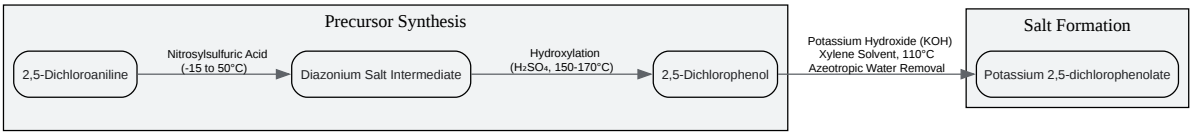
- Hydroxylation: The resulting diazonium salt is subjected to hydroxylation, often in the presence of sulfuric acid at elevated temperatures (150–170°C), to yield 2,5-dichlorophenol.[1]

Alternative patented methods include the hydrolysis of 1,2,4-trichlorobenzene derivatives.[4]

Formation of the Potassium Salt

The final salt is prepared by reacting 2,5-dichlorophenol with potassium hydroxide. The choice of solvent and the strict exclusion of water are critical for driving the reaction to completion and preventing hydrolysis of the product.



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Caption: Synthesis workflow for **Potassium 2,5-dichlorophenolate**.

Experimental Protocol: Synthesis of **Potassium 2,5-dichlorophenolate**

This protocol is based on established industrial methods for achieving high yield and purity.[1]

- Reactor Setup: Charge a glass-lined reactor equipped with a mechanical stirrer, thermometer, and a Dean-Stark apparatus for azeotropic water removal with 2,5-dichlorophenol and a high-boiling-point solvent such as xylene.

- Reagent Addition: While stirring, add a stoichiometric equivalent (or a slight excess) of aqueous potassium hydroxide (48–50% w/w) dropwise to the solution. A molar ratio of 1:0.98 (phenol to KOH) is often optimal.[1]

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- Reaction & Dehydration: Heat the mixture to 110°C. The water from the KOH solution and the reaction will be removed azeotropically with xylene. Continue heating for approximately 5 hours or until no more water is collected.
  - Causality Insight: Xylene is the preferred solvent due to its high boiling point (137–140°C), which facilitates efficient azeotropic removal of water. Moisture control is paramount, as residual water (>0.1% w/w) can inhibit subsequent reactions if the product is used as an intermediate and can promote hydrolysis during storage.[1]
- Product Isolation: Cool the reaction mixture. The product, **Potassium 2,5-dichlorophenolate**, will precipitate. Isolate the solid by filtration.
- Purification: Wash the isolated solid with a non-polar solvent (e.g., cold xylene or hexane) to remove any unreacted phenol and other organic impurities. Dry the final product under vacuum. Purity can exceed 99% after crystallization.[1]

Core Physicochemical Properties

The properties of **Potassium 2,5-dichlorophenolate** are dictated by its aromatic structure, halogen substituents, and ionic nature. The following table summarizes key quantitative data, primarily referencing the parent compound for non-ionic properties, as these are most widely reported and directly influence the phenolate's behavior.

Table 2: Summary of Physicochemical Properties

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Property	Value	Comments & Significance
Physical State	White to light brown crystalline solid[5][6]	The parent phenol is a solid at room temperature. The potassium salt is also expected to be a solid.
Melting Point	59-60 °C[1][3]	A relatively low melting point, important for formulation and processing considerations.
Boiling Point	214.6 °C at 760 mmHg[3][7]	Data for the parent phenol. The salt would likely decompose before boiling.
Water Solubility	3 g/L at 20 °C (for 2,5-Dichlorophenol)[5][8]	The parent phenol is sparingly soluble. The potassium salt form is significantly more soluble in aqueous media due to its ionic nature.
pKa	7.53 - 7.92 (for 2,5-Dichlorophenol)[5][9]	The electron-withdrawing chlorine atoms increase the acidity of the phenolic proton compared to phenol (pKa ~10). This governs the salt's stability at different pH values.
LogP (Octanol/Water)	3.07[9]	Partition coefficient for the parent phenol, indicating significant lipophilicity. This is a key parameter in predicting environmental fate and biological uptake.
Density	~1.46 g/cm^3[3][7]	Data for the parent phenol.
Flash Point	100 °C[3][5][7]	Data for the parent phenol, indicating it is a combustible solid.[10]

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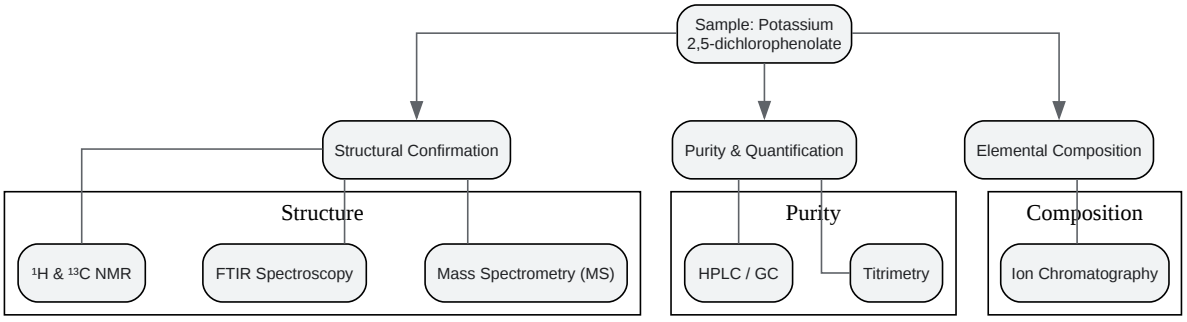
Analytical Characterization and Quality Control

A multi-technique approach is essential for the unambiguous identification, structural elucidation, and purity assessment of **Potassium 2,5-dichlorophenolate**.



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Caption: Standard analytical workflow for compound characterization.

Spectroscopic Methodologies

Nuclear Magnetic Resonance (NMR) Spectroscopy NMR provides definitive structural information by probing the magnetic environments of the ^{1}H and ^{13}C nuclei.

- ^{1}H NMR: The aromatic region of the spectrum for the phenolate anion is expected to show three distinct signals corresponding to the three protons on the benzene ring. Based on data for the parent phenol, the expected signals are approximately at δ 7.21 (d), 7.03 (d), and 6.86 (dd) ppm.[11] The absence of the phenolic -OH proton signal (which would appear as a broad singlet in the parent compound) is a key indicator of salt formation.

- ^{13}C NMR: The spectrum will display six distinct signals for the six aromatic carbons, with chemical shifts influenced by the chlorine and oxygen substituents.

Protocol: ^{1}H NMR Analysis[12]

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- Sample Preparation: Accurately weigh and dissolve 5-10 mg of the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, as the salt may have poor solubility in $CDCl_3$). Add tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- Acquisition: Use a 300-500 MHz spectrometer. Acquire data using a standard single-pulse experiment.
- Parameters: Set the number of scans to 16-64 to achieve an adequate signal-to-noise ratio. Use a relaxation delay of 2-5 seconds.
- Analysis: Process the data (Fourier transform, phase correction, and baseline correction) and integrate the signals to confirm the relative proton ratios.

Infrared (IR) Spectroscopy IR spectroscopy is used to identify functional groups. The most critical diagnostic feature is the disappearance of the broad O-H stretching band (typically ~3200-3600 cm^{-1}) of the parent phenol, confirming deprotonation.[1]

- Expected Peaks:
  - ~3100-3000 cm^{-1}: Aromatic C-H stretching.
  - ~1600-1450 cm^{-1}: Aromatic C=C ring stretching vibrations.
  - ~1300-1200 cm^{-1}: Aryl C-O stretching.
  - ~850-750 cm^{-1}: C-Cl stretching.

Protocol: FTIR-ATR Analysis[12]

- Background Spectrum: Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond) is clean. Collect a background spectrum.
- Sample Application: Place a small amount of the solid sample directly onto the ATR crystal and apply pressure to ensure good contact.
- Acquisition: Collect the sample spectrum over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. Co-add 16-32 scans to improve the signal-to-noise ratio.

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- Data Processing: The instrument software will automatically subtract the background spectrum from the sample spectrum.

Mass Spectrometry (MS) MS provides information about the molecular weight and elemental composition.

- Expected Fragmentation: Using techniques like Electrospray Ionization (ESI) in negative mode, the primary ion observed would be the 2,5-dichlorophenolate anion at m/z ~161. The characteristic isotopic pattern of two chlorine atoms ($[M]^-$, $[M+2]^-$, $[M+4]^-$ in an approximate ratio of 9:6:1) would be a definitive indicator of its presence.[13]

Potassium Content Analysis

Confirming the correct stoichiometry of the salt requires quantifying the potassium content.

- Ion Chromatography (IC): As per modern United States Pharmacopeia (USP) monographs for potassium salts, IC is a preferred method.[14] It offers high selectivity and can simultaneously detect other cationic impurities like sodium or ammonium.[14]

- Titrimetric/Gravimetric Methods: The tetraphenylboron method is a classical and robust technique for potassium determination, where potassium is precipitated as potassium tetraphenylboron.[15]

Applications in Drug Development and Research

The utility of **Potassium 2,5-dichlorophenolate** extends across several scientific domains.

- Chemical Intermediate: Dichlorinated phenols are versatile building blocks in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs) and agricultural chemicals.[2][16] The phenolate form offers enhanced nucleophilicity compared to the phenol, making it suitable for ether synthesis (Williamson ether synthesis) and other coupling reactions.

- Toxicology and Biomonitoring: As the primary metabolite of the environmental contaminant 1,4-dichlorobenzene, its detection and quantification in urine are used to assess human exposure levels.[1][2]

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- DMPK Studies: Understanding the metabolism of xenobiotics is a core pillar of Drug Metabolism and Pharmacokinetics (DMPK) in drug development.[17] Studying metabolites like 2,5-dichlorophenol and its conjugates helps in building comprehensive safety profiles and predicting potential drug-drug interactions.[17]

Safety, Storage, and Handling

Due to its hazardous nature, strict safety protocols must be followed when handling **Potassium 2,5-dichlorophenolate** and its parent compound. The information is derived from safety data sheets for 2,5-dichlorophenol.

- Personal Protective Equipment (PPE): Always wear chemical-resistant nitrile gloves, a lab coat, and chemical safety goggles with a face shield.[1][18][19]
- Engineering Controls: Handle the substance exclusively in a certified chemical fume hood to prevent inhalation of dust or aerosols.[1][18]
- Handling: Avoid all direct contact with skin and eyes.[19] Prevent the generation of dust.[18] After handling, wash hands and any exposed skin thoroughly.[18][19]
- Storage: Store in a tightly sealed, airtight container in a cool, dry, and well-ventilated area designated for toxic substances.[1][19] A recommended storage temperature is 0–6°C to minimize decomposition.[1][5]
- Hazards:
  - Acute Toxicity: Toxic if inhaled. Harmful if swallowed.[20]
  - Corrosivity: Causes severe skin burns and eye damage.[20]
- Waste Disposal: Dispose of waste in accordance with all local, state, and federal regulations. A common procedure involves neutralization with a dilute acid (e.g., 1 M HCl) followed by adsorption onto activated carbon before incineration.[1] Do not allow the chemical to enter drains.[18]

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